

# Technical Guide: Synthesis of 2-(Dimethylamino)acetohydrazide Hydrochloride

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## Compound of Interest

Compound Name:	2-(Dimethylamino)acetohydrazide hydrochloride
CAS No.:	539-64-0
Cat. No.:	B1266566

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This document provides a comprehensive technical guide for the synthesis of **2-(Dimethylamino)acetohydrazide hydrochloride**, a valuable intermediate in pharmaceutical and chemical research. The synthesis is primarily achieved through the hydrazinolysis of an appropriate ester, followed by salt formation.

## Reaction Principle

The synthesis of **2-(Dimethylamino)acetohydrazide hydrochloride** proceeds in two main steps. The first step is the nucleophilic acyl substitution reaction between ethyl 2-(dimethylamino)acetate and hydrazine hydrate. In this reaction, the hydrazine acts as a nucleophile, attacking the electrophilic carbonyl carbon of the ester. This leads to the displacement of the ethoxy group and the formation of the corresponding hydrazide.

The second step involves the conversion of the synthesized 2-(Dimethylamino)acetohydrazide into its hydrochloride salt. This is typically achieved by treating the free base with hydrochloric

acid. The lone pair of electrons on the nitrogen atoms of the hydrazide moiety and the dimethylamino group can accept a proton from the acid, forming the stable hydrochloride salt. This salt form often improves the compound's stability and handling properties.

## Experimental Protocols

The following protocols are based on established methods for the synthesis of similar hydrazide compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

### Part 1: Synthesis of 2-(Dimethylamino)acetohydrazide

Materials:

- Ethyl 2-(dimethylamino)acetate
- Hydrazine hydrate (80% solution in water)
- Absolute ethanol
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add ethyl 2-(dimethylamino)acetate (1.0 eq).
- Add absolute ethanol to the flask to dissolve the ester (approximately 5-10 mL per gram of ester).
- Slowly add hydrazine hydrate (1.2 eq) to the stirred solution at room temperature.

- Heat the reaction mixture to reflux (approximately 78 °C for ethanol) and maintain for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the solvent and excess hydrazine hydrate under reduced pressure using a rotary evaporator. The resulting crude product, 2-(Dimethylamino)acetohydrazide, can be used in the next step without further purification or can be purified by recrystallization from a suitable solvent like ethanol.

## Part 2: Synthesis of 2-(Dimethylamino)acetohydrazide Hydrochloride

### Materials:

- Crude 2-(Dimethylamino)acetohydrazide
- Concentrated hydrochloric acid
- Absolute ethanol
- Beaker
- Ice bath
- Büchner funnel and filter paper
- Vacuum flask

### Procedure:

- Dissolve the crude 2-(Dimethylamino)acetohydrazide in a minimal amount of absolute ethanol.
- Cool the solution in an ice bath.
- Slowly add concentrated hydrochloric acid dropwise to the cooled and stirred solution until the pH is acidic. The hydrochloride salt will precipitate out of the solution.

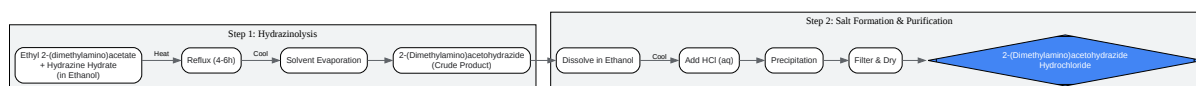
- Continue stirring in the ice bath for another 30 minutes to ensure complete precipitation.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold absolute ethanol to remove any remaining impurities.
- Dry the purified **2-(Dimethylamino)acetohydrazide hydrochloride** in a vacuum oven or desiccator.

## Data Presentation

The following table summarizes the quantitative data for the synthesis of **2-(Dimethylamino)acetohydrazide hydrochloride**.

Parameter	Value	Reference
Starting Material	Ethyl 2-(dimethylamino)acetate	Inferred
Reagents	Hydrazine hydrate, Hydrochloric acid	[3][4]
Solvent	Absolute Ethanol	[3]
Reaction Temperature	Reflux (~78 °C)	Inferred
Reaction Time	4-6 hours	Inferred
Product Molecular Formula	C <sub>4</sub> H <sub>12</sub> ClN <sub>3</sub> O	[3]
Product Molecular Weight	153.61 g/mol	[3]
Melting Point	181 °C (monohydrochloride)	[3]
Yield	Typically high for hydrazide synthesis	[5]
Purification Method	Recrystallization	[6][7]

## Mandatory Visualization



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